

Introduction: The Strategic Role of Fluorination in Anilines

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Compound of Interest

Compound Name: 5-Fluoro-*n*,2-dimethylaniline

CAS No.: 881848-77-7

Cat. No.: B1437918

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In the landscape of modern medicinal chemistry and material science, the strategic incorporation of fluorine atoms into organic scaffolds is a cornerstone of molecular design. Fluorinated compounds often exhibit profoundly altered physicochemical and biological properties, including metabolic stability, lipophilicity, and binding affinity.^[1] **5-Fluoro-N,2-dimethylaniline**, a substituted aromatic amine, represents a valuable building block within this class of molecules. Its unique arrangement of a fluorine atom, a methyl group on the aromatic ring, and a methyl group on the nitrogen atom provides a nuanced profile of steric and electronic properties.

This guide serves as a comprehensive technical overview of the physical and chemical characteristics of **5-Fluoro-N,2-dimethylaniline**. As experimental data for this specific isomer is not widely published, we will apply established principles of physical organic chemistry and draw upon data from structurally related analogs to provide a predictive and practical framework for its handling, characterization, and application.

Section 1: Molecular Structure and Chemical Identity

A precise understanding of a molecule's structure is fundamental to predicting its behavior. **5-Fluoro-N,2-dimethylaniline** combines the features of a secondary aniline with aromatic fluorination and methylation.

Key Identifiers:

- Chemical Name: **5-Fluoro-N,2-dimethylaniline**
- CAS Number: 881848-77-7[2][3]
- Molecular Formula: C₈H₁₀FN[2]
- Molecular Weight: 139.17 g/mol [2]

The structure features a fluorine atom at the C5 position, a methyl group at the C2 position, and a secondary N-methyl amine. The fluorine atom, being highly electronegative, acts as a weak electron-withdrawing group by induction but a weak electron-donating group by resonance. This electronic influence, combined with the steric bulk of the ortho-methyl group, significantly modulates the reactivity and basicity of the amine nitrogen.

Caption: Molecular Structure of **5-Fluoro-N,2-dimethylaniline**.

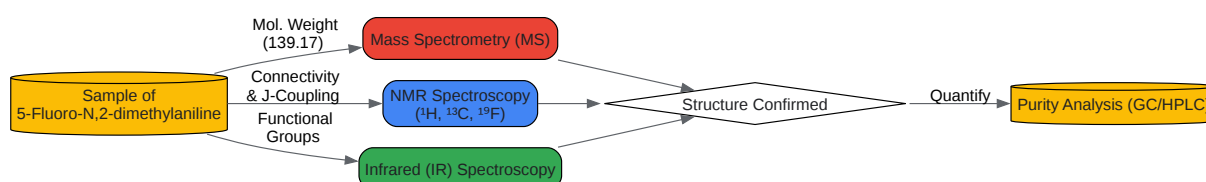
Section 2: Core Physicochemical Properties

Direct experimental values for many physical properties of **5-Fluoro-N,2-dimethylaniline** are not readily available. The following table summarizes known data and provides expert estimations based on trends observed in analogous compounds such as 5-Fluoro-2-methylaniline (CAS 367-29-3)[4] and N,N-dimethylaniline (CAS 121-69-7).[5][6]

Property	Value / Predicted Value	Rationale / Analog Data
Appearance	Colorless to light yellow/orange liquid or low-melting solid	Typical for aromatic amines, which can oxidize and darken over time.[5][7]
Melting Point	~ 25-35 °C (Predicted)	Lower than 5-Fluoro-2-methylaniline (36 °C)[4] due to N-methylation disrupting crystal packing, but likely solid at room temp.
Boiling Point	~ 190-210 °C (at 760 mmHg) (Predicted)	Expected to be similar to or slightly higher than N,N-dimethylaniline (193-194 °C)[5][6] due to the added fluorine and methyl group increasing molecular weight.
Density	~ 1.0 - 1.1 g/mL (Predicted)	Fluorination typically increases density compared to non-fluorinated analogs (N,N-dimethylaniline: ~0.96 g/mL). [6]
Solubility	Soluble in common organic solvents (Ethanol, Acetone, Chloroform, Ether).[8] Low solubility in water.	The aromatic ring and methyl groups confer nonpolar character, while the secondary amine offers some capacity for hydrogen bonding. Water solubility is expected to be low. [5]
pKa (of conjugate acid)	~ 4.0 - 4.5 (Predicted)	The electron-withdrawing fluorine atom is expected to decrease the basicity of the amine nitrogen compared to N,N-dimethylaniline (pKa ~5.1).

Section 3: A Practical Guide to Spectroscopic Characterization

Verifying the identity and purity of **5-Fluoro-N,2-dimethylaniline** is paramount. The following section outlines the expected spectroscopic signatures and a logical workflow for characterization.



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Caption: Standard workflow for the structural elucidation of an organic molecule.

Step-by-Step Characterization Protocol

- Mass Spectrometry (MS):
 - Objective: Confirm molecular weight.
 - Methodology: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile). Analyze using Electrospray Ionization (ESI) in positive mode.
 - Expected Result: A prominent molecular ion peak $[M+H]^+$ at m/z 140.1. The fragmentation pattern would likely show losses of methyl groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Objective: Elucidate the precise atomic connectivity and confirm isomeric purity.
 - Methodology: Dissolve ~5-10 mg of the sample in 0.5 mL of a deuterated solvent (e.g., $CDCl_3$). Acquire ¹H, ¹³C, and ¹⁹F NMR spectra.
 - Predicted ¹H NMR Spectrum:

- Aromatic Protons (3H): Three distinct signals in the ~6.5-7.5 ppm range. The protons will exhibit complex splitting patterns due to both H-H and H-F coupling.
- N-H Proton (1H): A broad singlet, position variable, likely ~3.5-4.5 ppm.
- N-Methyl Protons (3H): A singlet (or doublet if coupled to N-H) around ~2.8-3.0 ppm.
- Ring-Methyl Protons (3H): A singlet around ~2.1-2.3 ppm.
- Predicted ^{13}C NMR Spectrum:
 - Aromatic Carbons: Eight distinct signals. The carbon directly attached to the fluorine (C5) will show a large one-bond C-F coupling constant ($^1\text{JCF} \approx 240\text{-}260\text{ Hz}$). Carbons two (C4, C6) and three (C1, C3) bonds away will show smaller couplings.
 - Methyl Carbons: Two distinct signals for the N-methyl and ring-methyl carbons.
- Predicted ^{19}F NMR Spectrum:
 - A single resonance, likely appearing as a multiplet due to coupling with the aromatic protons.
- Infrared (IR) Spectroscopy:
 - Objective: Identify key functional groups.
 - Methodology: Analyze a thin film of the liquid sample between salt plates or using an ATR accessory.
 - Expected Absorption Bands:
 - $\sim 3400\text{ cm}^{-1}$: N-H stretch (characteristic of a secondary amine).
 - $\sim 2800\text{-}3000\text{ cm}^{-1}$: C-H stretches (aromatic and aliphatic).
 - $\sim 1600\text{ cm}^{-1}$: C=C aromatic ring stretches.
 - $\sim 1200\text{-}1300\text{ cm}^{-1}$: C-N stretch.

- $\sim 1100\text{-}1250\text{ cm}^{-1}$: C-F stretch.

Section 4: Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **5-Fluoro-N,2-dimethylaniline** is not widely available, the hazards can be inferred from close structural analogs like N,N-dimethylaniline and other fluorinated anilines.^[9] These compounds are generally toxic by inhalation, ingestion, and skin contact, and may be suspected carcinogens.^{[9][10]}

Mandatory Safe Handling Protocol

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to prevent inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene).
 - Eye Protection: Use chemical safety goggles and a face shield.
 - Lab Coat: A standard laboratory coat is required.
- Handling: Avoid direct contact with skin and eyes. Prevent inhalation of any vapors or mists. Keep away from heat, sparks, and open flames, as related anilines can be combustible.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Spill Response: In case of a spill, evacuate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal. Do not allow the material to enter drains or waterways, as anilines can be toxic to aquatic life.^[11]

Conclusion: A Versatile Intermediate for Advanced Applications

5-Fluoro-N,2-dimethylaniline is a specialized chemical intermediate with significant potential in research and development, particularly in the synthesis of pharmaceuticals and advanced materials. Its physical characteristics—a low melting point, moderate boiling point, and solubility in organic solvents—make it amenable to a variety of reaction conditions. The key to its utility lies in the strategic placement of the fluoro and methyl groups, which provides chemists with a tool to fine-tune molecular properties. By understanding its predicted characteristics and adhering to rigorous safety and characterization protocols, researchers can effectively leverage this compound to drive innovation in drug discovery and beyond.

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